

neodymium oxide magnetic properties at low temperatures

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Compound of Interest

Compound Name: Neodymium oxide

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An in-depth technical guide to the magnetic properties of **Neodymium Oxide** (Nd_2O_3) at low temperatures for researchers, scientists, and drug development professionals.

Introduction to Neodymium Oxide

Neodymium (III) oxide (Nd_2O_3) is a rare-earth sesquioxide that crystallizes in a trigonal structure. At room temperature, it exhibits paramagnetic behavior.[1] However, as the temperature is lowered to cryogenic levels, Nd_2O_3 undergoes a phase transition to an antiferromagnetically ordered state.[2][3] This transition and the associated magnetic properties are governed by the 4f electrons of the Nd^{3+} ions and their interaction with the crystalline electric field (CEF). Understanding these low-temperature magnetic characteristics is crucial for applications in various technological fields, including cryocooler systems and as a component in high-performance permanent magnets when alloyed.[4]

Crystalline and Magnetic Structure

Nd_2O_3 adopts a trigonal crystal structure belonging to the space group $P\bar{3}m1$ (No. 164).[2] The Nd^{3+} ions form a stacked triangular lattice, a geometry known to be susceptible to magnetic frustration.[2][3] Below a critical temperature, known as the Néel temperature (T_N), the magnetic moments of the Nd^{3+} ions align in an antiparallel fashion, leading to a long-range antiferromagnetic order.[2][3]

Neutron diffraction studies have been pivotal in elucidating this magnetic structure. The ordering is characterized by a propagation vector of $k = (1/2, 0, 1/2)$, which describes the

periodicity of the magnetic arrangement relative to the crystallographic lattice.[2]

Quantitative Magnetic Data

The low-temperature magnetic properties of Nd₂O₃ have been quantified through various experimental techniques. The key parameters are summarized in the tables below.

Table 1: Core Magnetic Properties of **Neodymium Oxide**

Parameter	Value	Reference
Crystal Structure	Trigonal, Space Group: P-3m1	[2]
Néel Temperature (T _n)	0.55 K (550 mK)	[2][3][5]
Magnetic Ordering	Antiferromagnetic	[2][3]
Propagation Vector (k)	(1/2, 0, 1/2)	[2]
Weiss Temperature (θ _{cw})	-23.7 (1) K	[5]
Effective Magnetic Moment	3.64 (1) μB / Nd ³⁺ ion	[5]
Anisotropy	Easy-plane	[2][3]

Table 2: Magnetic Susceptibility of **Neodymium Oxide**

Temperature Range	Fitting Model	Key Findings	Reference
160 K - 350 K	Curie-Weiss Law	Demonstrates paramagnetic behavior at higher temperatures.	[2]
> 50 K	Curie-Weiss Law	Yields $\theta_{cw} = -23.7$ K, indicating antiferromagnetic interactions, and an effective moment of $3.64 \mu_B$.	[5]
< 25 K	Deviation from Curie-Weiss	Deviation is attributed to the thermal depopulation of crystal field levels and the onset of magnetic correlations.	[5]
Low Temperatures	Anisotropic Behavior	Inverse magnetic susceptibility (H/M) shows a strong dependence on the orientation of the applied magnetic field ($H \perp c$ vs. H	

Table 3: Low-Temperature Specific Heat and Inelastic Neutron Scattering

Measurement	Temperature Range	Observation	Implication	Reference
Specific Heat	Around T_n (0.55 K)	A significant amount of magnetic entropy is released above the Néel temperature.	Suggests the presence of magnetic frustration and short-range magnetic correlations persisting above T_n .	[2][3]
Inelastic Neutron Scattering	$T > T_n$	A magnetic excitation mode peaked at ~ 0.37 meV persists to temperatures above $2T_n$.	Indicates the presence of dynamic magnetic correlations well into the paramagnetic phase.	[2][3]
Inelastic Neutron Scattering	5 K	Observation of flat modes (potential crystal field levels) near 3, 10, 30, and 60 meV.	These levels arise from the splitting of the Nd^{3+} ground state by the crystal electric field, which is responsible for the magnetic anisotropy.	[5]

Experimental Protocols

The characterization of the low-temperature magnetic properties of Nd_2O_3 involves a suite of specialized experimental techniques.

Single Crystal Growth and Verification

- Method: Single crystals of Nd_2O_3 are grown for detailed anisotropic studies.[2][3]
- Verification: The phase purity and quality of the crystals are confirmed using powder X-ray diffraction (XRD) on pulverized samples and single-crystal neutron diffraction. Rietveld refinement of the XRD data is used to confirm the P-3m1 crystal structure and determine lattice parameters.[2]

Neutron Diffraction

- Objective: To determine the magnetic structure and ordering temperature.
- Instrumentation: Experiments are typically performed at a spallation neutron source (e.g., CORELLI instrument at SNS).[2]
- Methodology:
 - A single crystal of Nd_2O_3 is mounted in a cryostat capable of reaching temperatures below T_n (e.g., down to 0.25 K).[2]
 - Diffraction patterns are collected at a temperature well above T_n (e.g., 12 K) to establish the nuclear Bragg peaks.[2]
 - The sample is cooled below T_n , and another diffraction pattern is collected.
 - New reflections that appear only at low temperatures are identified as magnetic Bragg peaks.[2]
 - The positions of these magnetic peaks in reciprocal space are used to determine the magnetic propagation vector, k .[2]

Magnetic Susceptibility Measurement

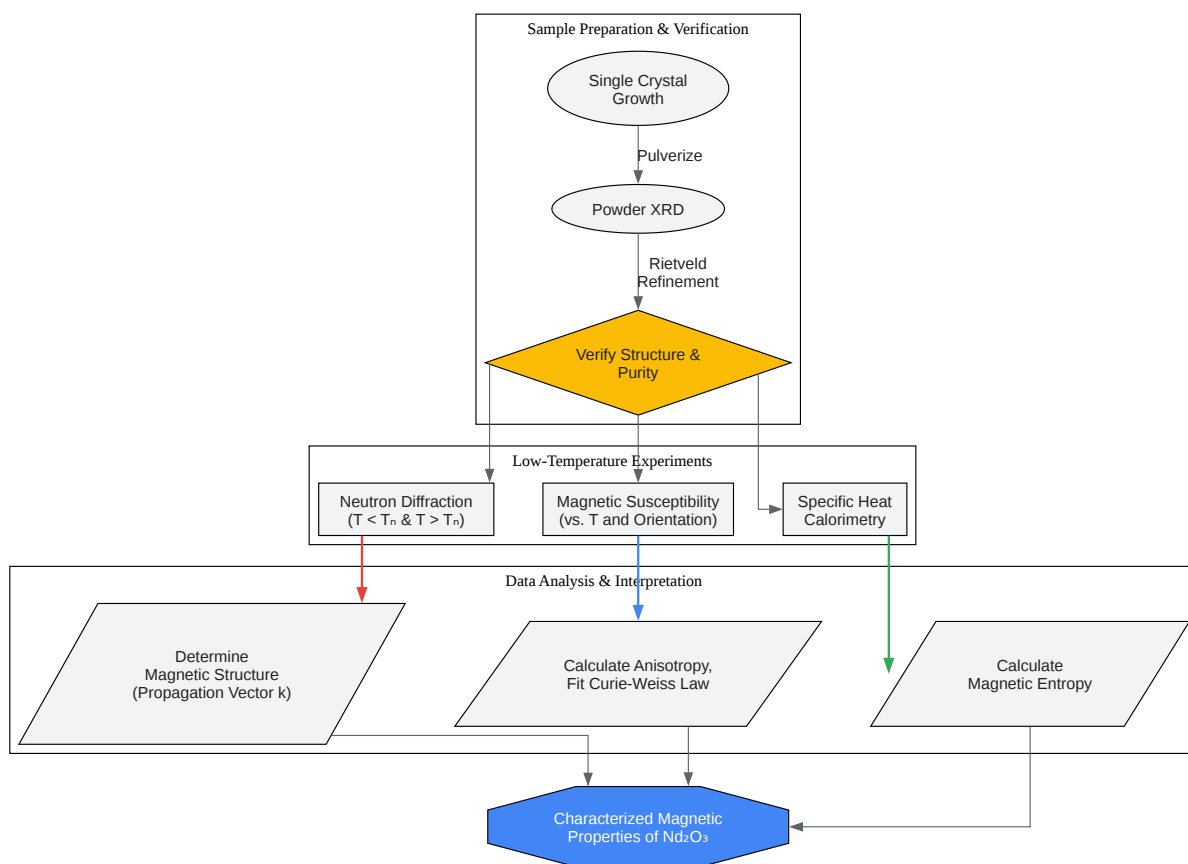
- Objective: To quantify the magnetic response to an applied field as a function of temperature and orientation.

- Instrumentation: A SQUID (Superconducting Quantum Interference Device) magnetometer is commonly used.
- Methodology:
 - A single crystal is oriented with the desired crystallographic axis parallel to the applied magnetic field.
 - Magnetization (M) is measured as a function of temperature (T) at a constant applied magnetic field (H).
 - The magnetic susceptibility ($\chi = M/H$) is calculated.
 - The experiment is repeated for different crystal orientations (e.g., with the field parallel and perpendicular to the c-axis) to probe magnetic anisotropy.^[2]
 - The high-temperature portion of the inverse susceptibility ($1/\chi$) data is fitted to the Curie-Weiss law to extract the Weiss temperature and effective magnetic moment.^{[2][5]}

Specific Heat Calorimetry

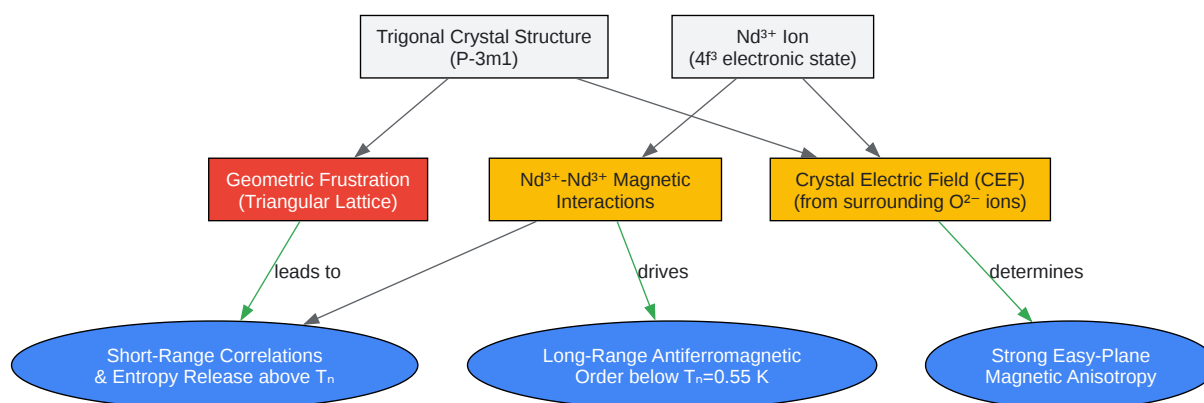
- Objective: To measure the heat capacity as a function of temperature, particularly around the magnetic phase transition.
- Methodology: The heat capacity of a sample is measured in a cryostat at very low temperatures. The magnetic contribution to the specific heat is isolated by subtracting the lattice contribution (phonons), often estimated from measurements of a non-magnetic isostructural analog (e.g., La_2O_3). The integration of the magnetic specific heat (C_{mag}/T) with respect to temperature allows for the calculation of the magnetic entropy change associated with the ordering transition.

Visualizations: Workflows and Relationships



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Caption: Experimental workflow for characterizing the low-temperature magnetic properties of Nd_2O_3 .



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Caption: Relationship between structure and low-temperature magnetic properties in Nd_2O_3 .

Conclusion

Neodymium oxide (Nd_2O_3) presents a clear example of lanthanide magnetism governed by crystal electric field effects and exchange interactions. It remains paramagnetic at room temperature and transitions to a long-range antiferromagnetic state below a Néel temperature of 0.55 K.[2][3] Key characteristics at low temperatures include a strong easy-plane magnetic anisotropy and the presence of significant magnetic correlations and entropy release above T_n , which is indicative of magnetic frustration within its triangular lattice of Nd^{3+} ions.[2][3] The detailed characterization through neutron scattering and thermodynamic measurements provides a comprehensive picture of its complex low-temperature magnetic behavior.

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